

Application Notes and Protocols: Trichromatic Dyeing of Textiles with Disperse Yellow 211

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse yellow 211

CAS No.: 86836-02-4

Cat. No.: B15599773

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the use of **Disperse Yellow 211** in combination with other disperse dyes for coloring textiles, particularly polyester. The focus is on creating a versatile color palette through trichromatic dyeing, a process that utilizes three primary dyes to generate a wide spectrum of shades.

Introduction to Trichromatic Dyeing with Disperse Yellow 211

Disperse Yellow 211 is a medium-energy (SE type) disperse dye known for its bright, greenish-yellow hue and good compatibility with other disperse dyes, making it an excellent component for trichromatic dyeing. This technique relies on the principle of additive color mixing, where varying the concentrations of three primary-colored dyes—typically a yellow, a red, and a blue—can produce a vast gamut of colors.

For successful trichromatic dyeing, it is crucial to select dyes with similar dyeing properties, such as their rate of exhaustion and response to temperature. As an SE-type dye, **Disperse**

Yellow 211 is best combined with other medium-energy disperse dyes to ensure uniform color uptake and level dyeing. A commonly used and compatible trichromatic combination for polyester is:

- Yellow: **Disperse Yellow 211** (C.I. 12755)
- Red: Disperse Red 167 (C.I. 11338:1)
- Blue: Disperse Blue 79 (C.I. 11345)

This combination allows for the creation of a wide range of shades, from bright, pure colors to more muted tones like beiges, browns, and grays, by precisely controlling the ratio of the three dyes.

Quantitative Data for Trichromatic Formulations

The following tables provide illustrative formulations for achieving light, medium, and dark shades on polyester fabric using the recommended trichromatic combination. The percentages are given on the weight of fabric (% o.w.f.).

Table 1: Illustrative Trichromatic Dyeing Recipes for Polyester

Shade Depth	Disperse Yellow 211 (% o.w.f.)	Disperse Red 167 (% o.w.f.)	Disperse Blue 79 (% o.w.f.)	Resulting Shade (Illustrative)
Light	0.15	0.10	0.05	Beige
Medium	0.50	0.35	0.20	Brown
Dark	1.00	0.80	0.60	Dark Brown

Table 2: General Dye Concentration Ranges for Different Shade Depths^[1]

Shade Depth	Total Dye Concentration (% o.w.f.)
Light	< 0.5%
Medium	0.5 - 1.5%
Deep/Dark	> 1.5%

Experimental Protocols

The following is a detailed protocol for the high-temperature exhaust dyeing of polyester fabric with the **Disperse Yellow 211** trichromatic combination.

Materials and Equipment


- Polyester fabric (scoured and pre-treated)
- **Disperse Yellow 211**, Disperse Red 167, Disperse Blue 79
- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)
- High-temperature, high-pressure laboratory dyeing machine
- Spectrophotometer for color measurement

Dyeing Procedure

- Dye Bath Preparation:
 - Calculate the required amount of each dye based on the desired shade and the weight of the fabric (% o.w.f.).
 - Prepare a stock solution for each dye by pasting the dye powder with a small amount of water and a dispersing agent (1-2 g/L).^[1]


- Add the dye dispersions to the dye bath containing softened water.
- Add a dispersing agent (1-2 g/L) and a leveling agent (optional) to the dye bath.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.^[1] The liquor ratio (M:L) should be maintained at 1:10.^[1]
- Dyeing Cycle:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.
 - Gradually raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.
 - Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.^[1]
 - After the dyeing cycle, cool the bath down to 70-80°C at a rate of 2-3°C per minute.
- Rinsing and Reduction Clearing:
 - Drain the dye bath and rinse the fabric with hot water.
 - Prepare a reduction clearing bath containing 1-2 g/L of sodium hydrosulfite and 1-2 g/L of sodium hydroxide.^[2]
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed dye from the fabric surface.^[2]
 - Thoroughly rinse the fabric with hot and then cold water.
- Drying:
 - Dry the fabric in an oven or a stenter at a suitable temperature.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for trichromatic dyeing of polyester.



[Click to download full resolution via product page](#)

Caption: Principle of trichromatic dyeing for a wide color gamut.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. textilelearner.net [textilelearner.net]
- 2. autumnchem.com [autumnchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Trichromatic Dyeing of Textiles with Disperse Yellow 211]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599773/docs#application-notes-and-protocols-trichromatic-dyeing-of-textiles-with-disperse-yellow-211\]](https://www.benchchem.com/product/b15599773/docs#application-notes-and-protocols-trichromatic-dyeing-of-textiles-with-disperse-yellow-211)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)